

Safe Disposal of 2-Bromo-3-methylbenzonitrile: A Procedural Guide

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Compound of Interest

Compound Name: **2-Bromo-3-methylbenzonitrile**

Cat. No.: **B1283678**

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For immediate reference, this guide provides essential safety and logistical information for the proper handling and disposal of **2-Bromo-3-methylbenzonitrile**, a compound warranting careful management due to its potential hazards. Researchers, scientists, and drug development professionals should adhere to these procedures to ensure personal safety and environmental compliance.

2-Bromo-3-methylbenzonitrile is classified as an acute oral toxicant (Category 4).^[1] Proper personal protective equipment (PPE), including a dust mask, eye shields, and gloves, is mandatory when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.^[1]

Key Safety and Physical Data

A summary of critical data for **2-Bromo-3-methylbenzonitrile** is provided below for quick reference. This information is crucial for risk assessment and the implementation of appropriate safety controls.

| Property | Value | Source |
|-------------------------|--|---------------------|
| Chemical Name | 2-Bromo-3-methylbenzonitrile | |
| CAS Number | 263159-64-4 | |
| Molecular Formula | C ₈ H ₆ BrN | |
| Molecular Weight | 196.04 g/mol | |
| Physical Form | Powder | |
| Melting Point | 67-71 °C | |
| GHS Hazard Class | Acute Toxicity 4, Oral | [1] |
| Hazard Pictogram | GHS07 (Exclamation Mark) | |
| Signal Word | Warning | |
| Hazard Statements | H302: Harmful if swallowed | |
| Precautionary Statement | P501: Dispose of contents/container to an approved waste disposal plant. | [2] |

Experimental Protocols: Spill and Exposure Management

In the event of a spill or personnel exposure, immediate and precise action is critical. The following protocols outline the necessary steps to mitigate risks.

Spill Cleanup Protocol:

- Ensure Safety: If a spill occurs, ensure the area is well-ventilated and restrict access.[\[3\]](#) Remove all sources of ignition.[\[4\]](#)
- Personal Protection: Don appropriate PPE, including a lab coat, chemical splash goggles, a face shield, and chemical-resistant gloves.[\[5\]](#) For powders, a NIOSH-approved respirator (e.g., N95 dust mask) is essential to prevent inhalation.[\[1\]](#)

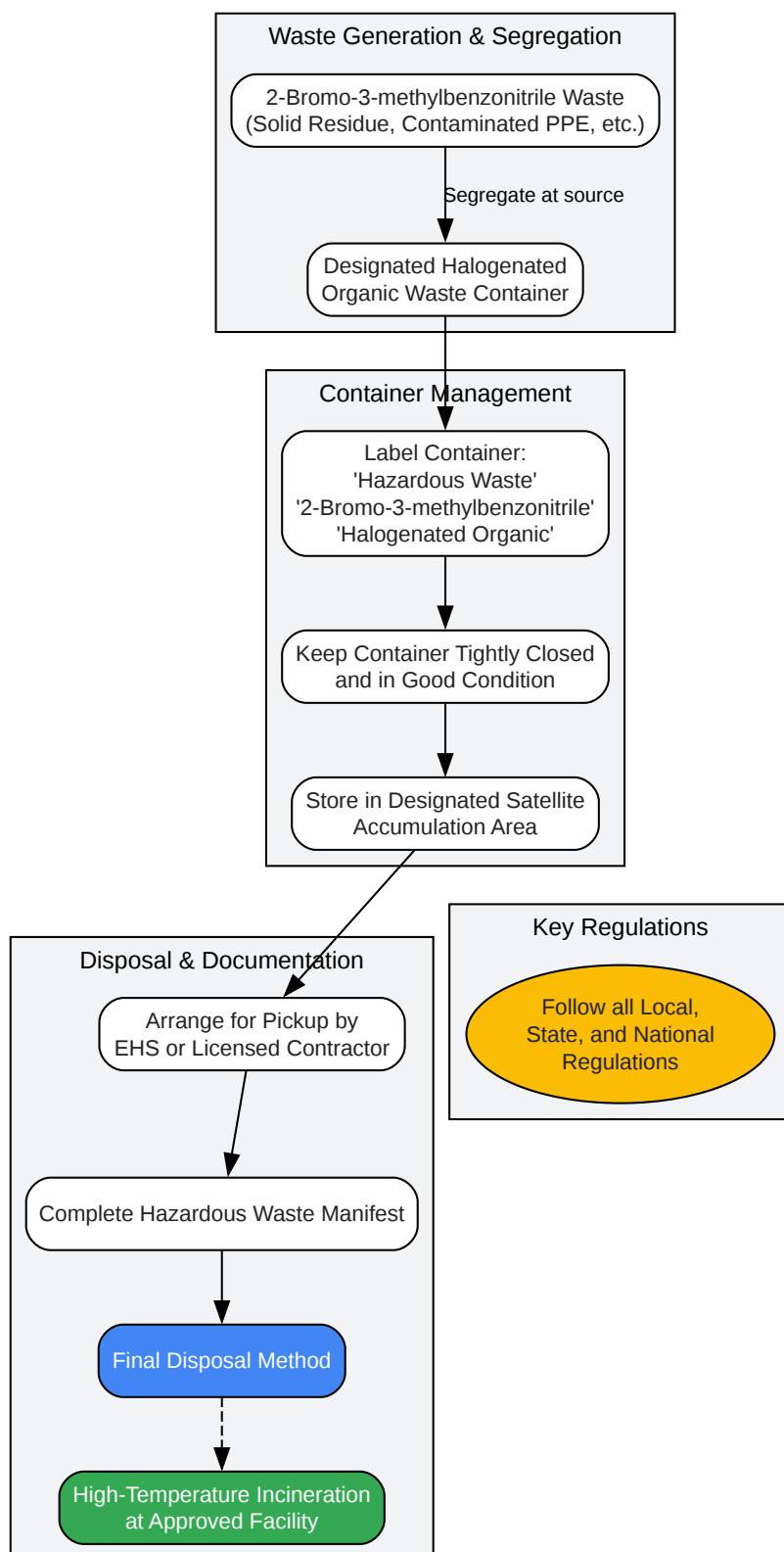
- Containment and Collection: Carefully sweep or shovel the spilled material into a designated, chemically compatible, and sealable waste container.[1][5] Avoid creating dust.[1][4]
- Decontamination: Once the bulk material is collected, decontaminate the spill area. Wipe the surface with a cloth dampened with a suitable solvent like ethanol or acetone, followed by a thorough wash with soap and water.[5] All cleaning materials must be placed in the hazardous waste container.[5]
- Waste Storage: Seal the container tightly and label it clearly with "Hazardous Waste" and the full chemical name: "**2-Bromo-3-methylbenzonitrile**".[5] Store the container in a designated satellite accumulation area until pickup by your institution's Environmental Health and Safety (EHS) or a licensed hazardous waste disposal service.[5]

Personnel Exposure Protocol:

- Inhalation: If inhaled, immediately move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[4]
- Skin Contact: In case of skin contact, immediately remove all contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes.[1] A safety shower should be used if available.[4] Seek medical attention if irritation persists.[1]
- Eye Contact: If the chemical enters the eyes, rinse cautiously with water for several minutes, holding the eyelids open.[1][4] Remove contact lenses if present and easy to do so.[1] Continue rinsing for at least 15 minutes and seek immediate medical attention.[1][4]
- Ingestion: If swallowed, rinse the mouth with water.[1] Do NOT induce vomiting.[4] Give the person a couple of glasses of water to drink, if they are conscious. Seek immediate medical attention.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the procedural workflow for the proper disposal of **2-Bromo-3-methylbenzonitrile**, from the point of generation to its final disposition.



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Caption: Disposal workflow for **2-Bromo-3-methylbenzonitrile**.

Proper Disposal Procedures

The disposal of **2-Bromo-3-methylbenzonitrile** must be managed as a hazardous waste stream. Adherence to institutional policies and local, state, and federal regulations is mandatory.

Step-by-Step Disposal Plan:

- Waste Segregation: Do not mix **2-Bromo-3-methylbenzonitrile** waste with other waste streams. It should be collected in a container designated specifically for halogenated organic waste.^[5]
- Containerization: Use a clearly labeled, sealable, and chemically compatible waste container, such as a polyethylene carboy.^[5] The container must be in good condition with a tight-fitting lid.^[5]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**2-Bromo-3-methylbenzonitrile**".^[5] Ensure all constituents and their approximate percentages are listed on the waste tag.^[5]
- Storage: Store the sealed waste container in a designated and secure satellite accumulation area, away from incompatible materials.^{[3][5]} The storage area should be cool, dry, and well-ventilated.^[1]
- Final Disposal: Arrange for the collection of the waste by your institution's EHS department or a licensed hazardous waste disposal contractor.^[5] The standard and recommended method for the ultimate disposal of halogenated organic compounds is high-temperature incineration at a licensed and approved waste disposal facility.^[5] Never dispose of this chemical down the drain or in regular trash.^[2] Uncleaned containers should be treated and disposed of as the product itself.

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